Application Note: 2-Bromo-N-hydroxybenzimidamide as a Divergent Intermediate

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Compound of Interest

Compound Name:	*2-Bromo-N-hydroxybenzimidamide*
CAS No.:	*132475-60-6*
Cat. No.:	*B154591*

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Abstract & Introduction

2-Bromo-N-hydroxybenzimidamide (CAS: 13053-60-6), also known as 2-bromobenzamidoxime, is a bifunctional building block critical for the synthesis of privileged heterocyclic scaffolds. Its utility stems from the orthogonal reactivity of its two functional groups:

- The Amidoxime Motif: A precursor for 1,2,4-oxadiazoles and 1,2,4-thiadiazoles.
- The Ortho-Bromo Substituent: A steric handle that facilitates intramolecular cyclization (to 1,2-benzisoxazoles) or intermolecular cross-coupling (Suzuki-Miyaura, Buchwald-Hartwig).

This Application Note provides validated protocols for exploiting this duality, allowing researchers to access diverse chemical space from a single starting material.

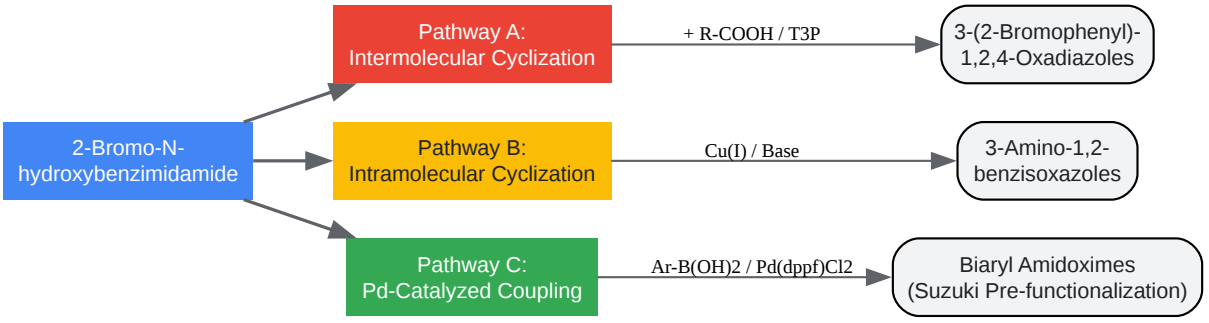
Chemical Profile

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Property	Specification
IUPAC Name	(1E)-2-bromo-N'-hydroxybenzimidamide
CAS Number	13053-60-6
Molecular Formula	$C_7H_7BrN_2O$
Molecular Weight	215.05 g/mol
Appearance	White to off-white crystalline solid
Solubility	Soluble in DMSO, DMF, MeOH; Sparingly soluble in DCM
Melting Point	128–132 °C (Decomposes at higher temps)

Divergent Synthetic Pathways

The following diagram illustrates the three primary workflows accessible from this intermediate.



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Figure 1: Strategic divergence points for **2-bromo-N-hydroxybenzimidamide**. Pathway A retains the bromine for late-stage modification; Pathway B consumes it to form a fused bicycle.

Protocol A: Synthesis of 3-(2-Bromophenyl)-1,2,4-Oxadiazoles

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Mechanism: This protocol utilizes Propylphosphonic Anhydride (T3P®) as a coupling and dehydrating agent.[1] Unlike traditional acid chloride methods, T3P allows for a one-pot transformation with milder conditions and simpler workup, preserving the sensitive ortho-bromo functionality.

Materials

- **2-Bromo-N-hydroxybenzimidamide** (1.0 equiv)
- Carboxylic Acid (R-COOH) (1.1 equiv)
- T3P (50% w/w in EtOAc) (2.0 equiv)
- Triethylamine (Et_3N) (3.0 equiv)
- Solvent: Ethyl Acetate (EtOAc) or 2-MeTHF

Step-by-Step Procedure

- Charge: To a reaction vessel equipped with a magnetic stir bar, add the Carboxylic Acid (1.1 equiv), **2-Bromo-N-hydroxybenzimidamide** (1.0 equiv), and EtOAc (10 mL/g).
- Base Addition: Cool the mixture to 0 °C. Add Et_3N (3.0 equiv) dropwise. Note: Exotherm is possible.
- Coupling Agent: Add T3P solution (2.0 equiv) dropwise over 10 minutes.
- Reaction: Remove the ice bath and heat the mixture to reflux (approx. 75–80 °C) for 4–12 hours.
    - Checkpoint: Monitor by TLC/LCMS. The intermediate O-acyl amidoxime usually forms quickly; the rate-limiting step is the thermal dehydration to the oxadiazole.
- Workup: Cool to room temperature. Wash the organic layer with water (2x), saturated $NaHCO_3$ (2x), and brine (1x).
- Isolation: Dry over Na_2SO_4, filter, and concentrate in vacuo.

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- Purification: Most products crystallize upon standing or trituration with hexanes. If oil persists, purify via silica gel chromatography (0-30% EtOAc in Hexanes).

Why this works: The ortho-bromo group provides steric bulk that can hinder intermolecular packing, improving solubility of the intermediate, but it does not electronically deactivate the amidoxime nitrogen significantly enough to prevent acylation.

Protocol B: Intramolecular Cyclization to 3-Amino-1,2-benzisoxazoles

Mechanism: This transformation involves a copper-catalyzed intramolecular nucleophilic aromatic substitution (SNAr-like) where the amidoxime oxygen attacks the carbon bearing the bromine.

Materials

- **2-Bromo-N-hydroxybenzimidamide** (1.0 equiv)
- Copper(I) Iodide (CuI) (10 mol%)
- L-Proline (20 mol%)
- Cesium Carbonate (Cs_2CO_3) (2.0 equiv)
- Solvent: DMF or DMSO (anhydrous)

Step-by-Step Procedure

- Charge: In a glovebox or under nitrogen flow, add **2-Bromo-N-hydroxybenzimidamide** (1.0 mmol), CuI (0.1 mmol), L-Proline (0.2 mmol), and Cs_2CO_3 (2.0 mmol) to a pressure vial.
- Solvent: Add anhydrous DMF (5 mL). Seal the vial.
- Reaction: Heat the reaction block to 80–110 °C for 12–24 hours.
  - Note: The solution typically turns blue/green due to copper complexation.
- Quench: Cool to room temperature. Dilute with EtOAc and water.

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- Filtration: Filter the biphasic mixture through a pad of Celite to remove copper salts.
- Extraction: Separate layers. Wash the organic phase aggressively with LiCl (5% aq) or water (3x) to remove DMF.
- Purification: Concentrate and purify via column chromatography. 3-Amino-1,2-benzisoxazoles are polar; use a gradient of DCM/MeOH (95:5).

Protocol C: Suzuki-Miyaura Cross-Coupling

Mechanism: The ortho-bromo position is sterically congested but highly reactive under Pd-catalysis. This protocol enables the introduction of biaryl systems retaining the amidoxime for later heterocycle formation.

Materials

- **2-Bromo-N-hydroxybenzimidamide** (1.0 equiv)
- Aryl Boronic Acid (Ar-$B(OH)_2$) (1.2 equiv)
- Catalyst: $Pd(dppf)Cl_2 \cdot DCM$ (3–5 mol%)
- Base: K_2CO_3 (2M aqueous solution, 3.0 equiv)
- Solvent: 1,4-Dioxane

Step-by-Step Procedure

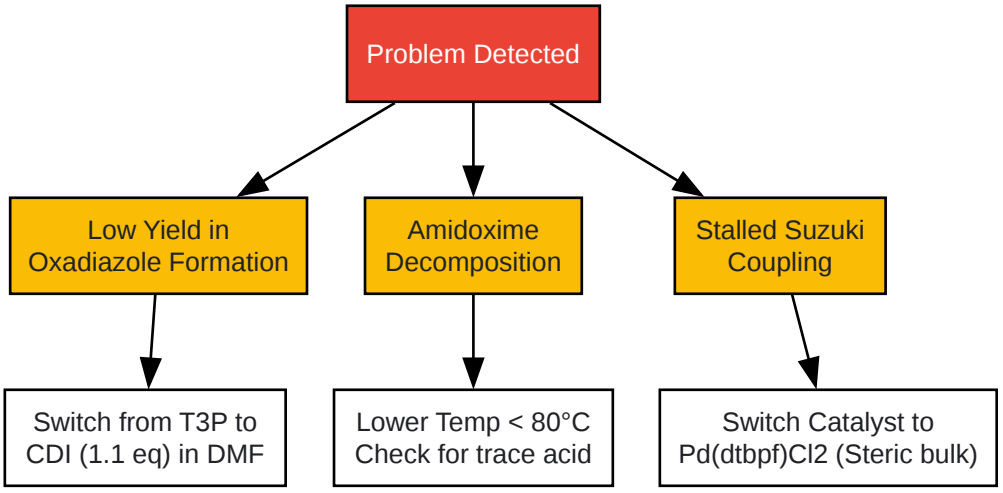
- Degassing: Sparge 1,4-dioxane and 2M K_2CO_3 with nitrogen for 15 minutes prior to use.
- Charge: Add the amidoxime, boronic acid, and Pd catalyst to the reaction vessel.
- Solvent Addition: Add Dioxane and the aqueous base.
- Reaction: Heat to 90 °C under nitrogen atmosphere for 4–8 hours.
  - Critical Control: Do not overheat (>100 °C) as the amidoxime can undergo thermal decomposition (Beckmann-type rearrangement) at high temperatures.

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- Workup: Dilute with EtOAc, wash with water/brine.
- Purification: Silica gel chromatography.

Troubleshooting & Optimization

The following workflow addresses common failure modes when using this intermediate.



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Figure 2: Decision tree for optimizing reaction outcomes.

Scientist's Notes on Stability

- Thermal Hazard: Amidoximes are essentially N-hydroxyamidines. Like hydroxylamine derivatives, they have lower thermal onset temperatures. Avoid heating bulk neat material above 120 °C.
- Storage: Store at 2–8 °C. Over time, the material may turn yellow due to oxidation; recrystallization from Ethanol/Water restores purity.

References

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Sources

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